

# Personal protective equipment for handling Csf1R-IN-19

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Csf1R-IN-19

Cat. No.: B12378513

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## Essential Safety and Handling Guide for Csf1R-IN-19

This guide provides immediate safety, handling, and disposal protocols for **Csf1R-IN-19**, a potent small molecule inhibitor of Colony-Stimulating Factor 1 Receptor (CSF1R). Designed for researchers, scientists, and drug development professionals, this document outlines essential procedures to ensure laboratory safety and operational integrity. Adherence to these guidelines is critical due to the compound's potential hazards.

## Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Csf1R-IN-19** is not publicly available, data from the structurally similar and functionally related CSF1R inhibitor, Pexidartinib (PLX3397), provides relevant hazard information. Potent kinase inhibitors should be handled as hazardous compounds.

Hazard Summary for Structurally Related Compound (Pexidartinib)[[1](#)]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Note: This data is for a related compound and should be used as a minimum safety standard. Quantitative toxicity data, such as an LD50 value for **Csf1R-IN-19**, is not publicly available.

## Personal Protective Equipment (PPE)

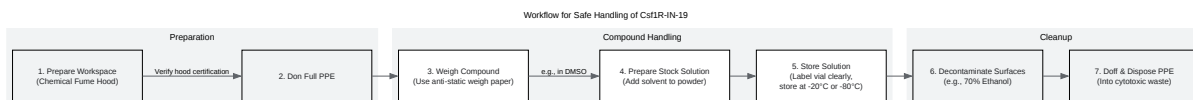
Due to the hazardous nature of potent small molecule inhibitors, a stringent PPE protocol is mandatory. All handling of **Csf1R-IN-19**, particularly as a powder, must be conducted within a certified chemical fume hood or a ventilated balance enclosure.

Required PPE for Handling **Csf1R-IN-19**

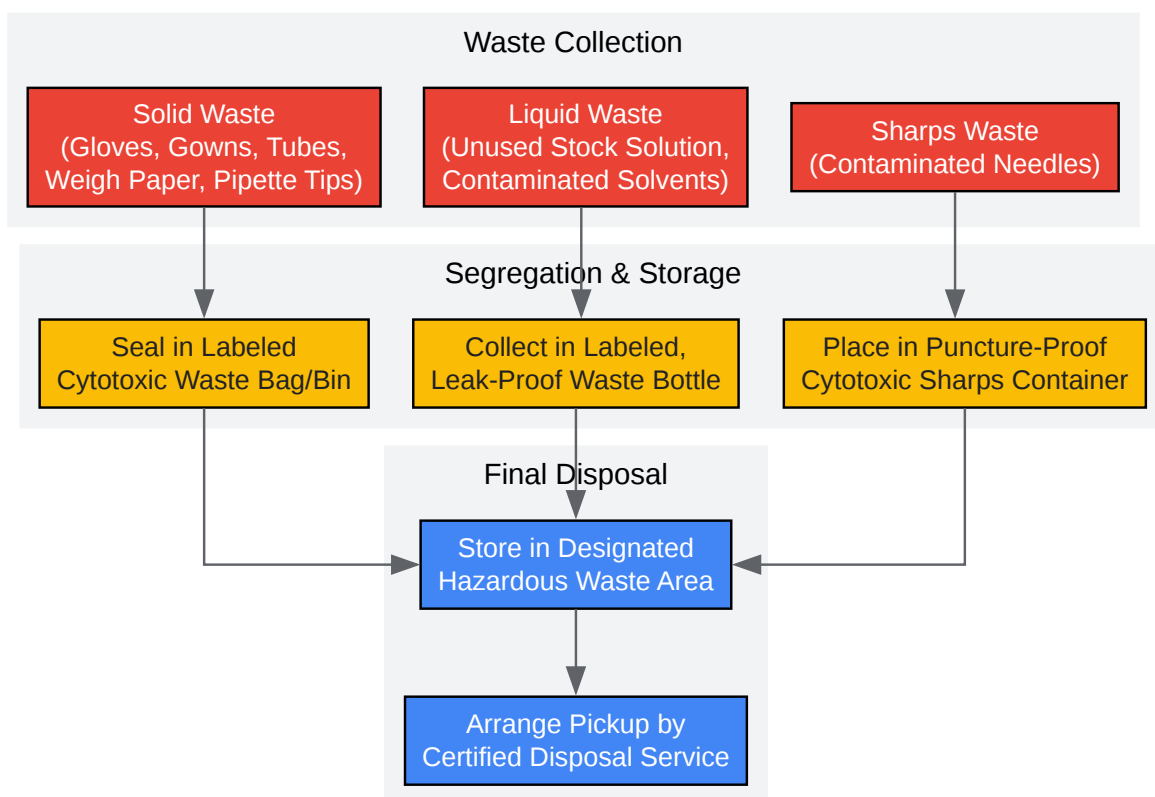
Body Area	Required Equipment	Specifications
Hands	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves at all times. Change the outer pair immediately upon suspected contamination.
Body	Disposable Gown	Long-sleeved, solid-front, back-closing disposable gown. Cuffs should be tucked under the inner pair of gloves.
Eyes	Safety Goggles	Chemical splash goggles that provide a complete seal around the eyes.
Face	Face Shield	A full-face shield should be worn over safety goggles when there is a risk of splashes, such as during solution preparation.
Respiratory	N95 Respirator (or higher)	Recommended when handling the powder outside of a ventilated enclosure. A full risk assessment should determine the appropriate level of respiratory protection.

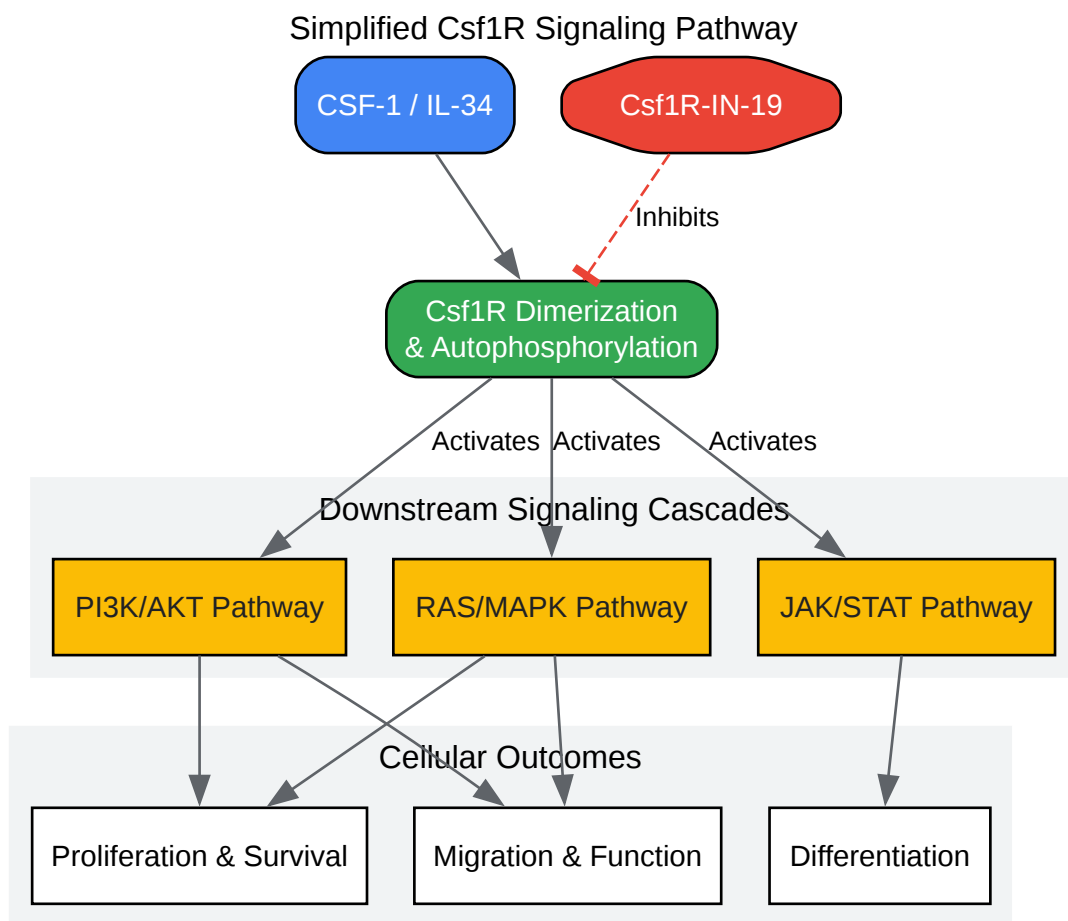
## Operational Plans: Handling and Preparation Protocol

This section provides a step-by-step workflow for the safe handling and preparation of **Csf1R-IN-19** stock solutions.



### Disposal Plan for Csf1R-IN-19 Contaminated Waste





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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)